

An In-depth Technical Guide to the Solubility of Potassium Carbonate-13C

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Audience: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of Potassium carbonate-¹³C (K₂¹³CO₃). As a stable isotope-labeled version of potassium carbonate, its physical properties, including solubility, are considered identical to its unlabeled counterpart, K₂CO₃. This document presents quantitative solubility data, detailed experimental protocols for solubility determination, and a logical workflow for solubility assessment.

Introduction to Potassium Carbonate-13C

Potassium carbonate-¹³C (CAS No: 122570-45-0) is a stable isotope-labeled inorganic salt where the standard carbon-12 atom in the carbonate anion is replaced with a carbon-13 isotope.[1][2] This labeling makes it a valuable tool in various research applications, including metabolic studies, carbon dioxide fixation research, and as a synthetic intermediate for introducing a ¹³C label into organic molecules.[1][3] Physically, it is a white, hygroscopic solid that is highly soluble in water and forms a strongly alkaline solution.[4][5][6] Its solubility in organic solvents, however, is significantly more limited.

Quantitative Solubility Data

The solubility of Potassium carbonate-¹³C is presented below, based on data for unlabeled potassium carbonate.

2.1 Solubility in Aqueous Solutions



Potassium carbonate exhibits high solubility in water, which increases with temperature.

| Temperature (°C) | Solubility (g / 100 g H ₂ O) | Solubility (g / 100 mL) |
|------------------|-----------------------------------------|-------------------------|
| 0 | 105.5[7] | - |
| 10 | 108.0[7] | - |
| 20 | 110.5[7] | 112[7] |
| 25 | 111[7] | - |
| 30 | 113.7[7] | - |
| 100 | 155.7[7] | 149.2[4] |

2.2 Solubility in Organic Solvents

The solubility of potassium carbonate in organic solvents is generally low to negligible. It is considered insoluble in acetone and ethanol.[4][7][8][9] However, it shows some solubility in polar aprotic and other organic solvents as detailed below.



| Solvent | Category | Solubility | Temperature |
|------------------------------|-----------|-------------------------------------|-------------|
| Methanol | Alcohol | 3.11 g / 100 mL[4] | 25 °C |
| Methanol | Alcohol | 16,500 ppm (1.65 g / 100 mL)[10] | Ambient |
| Ethanol | Alcohol | 904 ppm (0.09 g / 100 mL)[10] | Ambient |
| Isopropanol | Alcohol | 4.0 ppm[10] | Ambient |
| Ethylene Glycol | Glycol | 15,300 ppm (1.53 g / 100 mL)[10] | Ambient |
| Dimethylformamide (DMF) | Amide | 7.5 g / L[8] | Ambient |
| Dimethyl sulfoxide (DMSO) | Sulfoxide | 47 g / L[8] | Ambient |
| N,N- Dimethylacetamide | Amide | 4.6 g / L[8] | Ambient |
| N-Methyl-2- pyrrolidone | Amide | 23.7 g / L[8] | Ambient |
| Sulfolane | Sulfone | 16 g / L[8] | Ambient |
| Acetone | Ketone | Insoluble[4][8][9] | Ambient |

Experimental Protocol for Solubility Determination

This section outlines a standard laboratory method for determining the solubility of an inorganic salt like Potassium carbonate-13C in a given solvent as a function of temperature.

- 3.1 Objective To quantitatively determine the maximum mass of Potassium carbonate-¹³C that can be dissolved in a specified volume of a solvent at various temperatures.
- 3.2 Materials and Equipment
- Potassium carbonate-¹³C



- Solvent of interest (e.g., deionized water, ethanol)
- Jacketed reaction vessel or multiple test tubes
- Temperature-controlled water bath or heating mantle
- Calibrated thermometer or temperature probe
- Magnetic stirrer and stir bars
- Analytical balance (readable to 0.001 g)
- Volumetric pipettes and flasks
- Drying oven
- Weighing dishes (pre-weighed)
- Filtration apparatus (e.g., syringe filters)
- 3.3 Procedure: Isothermal Saturation Method
- Preparation: Add a precisely measured volume of the chosen solvent (e.g., 25.0 mL) to a
 jacketed reaction vessel or test tube equipped with a magnetic stir bar.
- Temperature Control: Place the vessel in the temperature-controlled bath and allow the solvent to equilibrate to the desired temperature (e.g., 20 °C).
- Salt Addition: Begin adding small, weighed portions of Potassium carbonate-13C to the solvent while stirring vigorously.
- Achieving Saturation: Continue adding the salt until a small amount of undissolved solid persists at the bottom of the vessel, indicating that the solution is saturated.
- Equilibration: Allow the mixture to stir at the constant temperature for a sufficient period (e.g.,
 1-2 hours) to ensure equilibrium is reached.

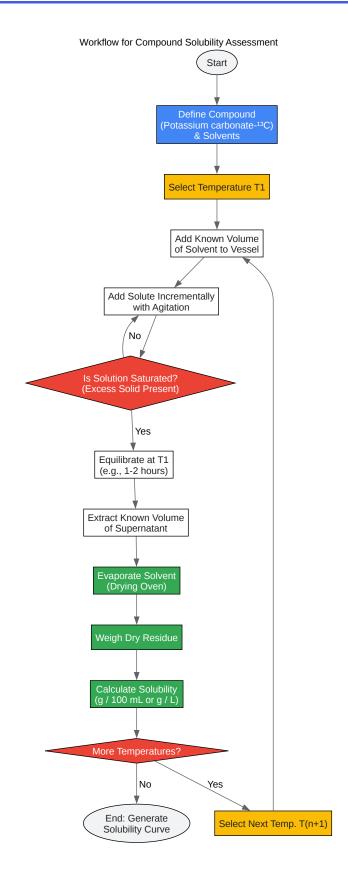


- Sample Collection: Stop the stirring and allow the excess solid to settle. Carefully extract a known volume of the clear, saturated supernatant using a pre-heated or temperature-equilibrated pipette. To avoid drawing in solid particles, a syringe filter can be used.
- Mass Determination: Dispense the collected supernatant into a pre-weighed weighing dish and record the exact mass of the solution.
- Solvent Evaporation: Place the weighing dish in a drying oven set to a temperature sufficient to evaporate the solvent without decomposing the salt (e.g., 110-120 °C). Heat until a constant mass is achieved.
- Final Weighing: Allow the dish to cool to room temperature in a desiccator, then weigh the dish containing the dry Potassium carbonate-13C residue.
- Calculation:
 - Mass of dissolved salt = (Mass of dish + dry salt) (Mass of dish).
 - Mass of solvent = (Mass of dish + solution) (Mass of dish + dry salt).
 - Solubility (g / 100 g solvent) = (Mass of dissolved salt / Mass of solvent) * 100.
- Repeat for Other Temperatures: Repeat steps 2-10 for each desired temperature to construct a solubility curve.[11][12][13]

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for assessing the solubility of a chemical compound.





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Caption: A flowchart of the isothermal saturation method for solubility determination.



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